

Molecular weight and formula of 2,3-Dimethyl-3-hexene

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Compound of Interest

Compound Name: 2,3-Dimethyl-3-hexene

Cat. No.: B12001602

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An In-depth Technical Guide to 2,3-Dimethyl-3-hexene

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and reactivity of **2,3-Dimethyl-3-hexene**. The content is tailored for researchers, scientists, and drug development professionals, offering detailed information and methodologies.

Core Properties of 2,3-Dimethyl-3-hexene

2,3-Dimethyl-3-hexene is an unsaturated hydrocarbon with the chemical formula C_8H_{16} and a molecular weight of approximately 112.21 g/mol .^{[1][2][3][4][5]} It exists as two geometric isomers, (E)-**2,3-Dimethyl-3-hexene** and (Z)-**2,3-Dimethyl-3-hexene**, due to the restricted rotation around the carbon-carbon double bond.

Data Presentation: Physicochemical Properties

The following table summarizes the key quantitative data for the isomers of **2,3-Dimethyl-3-hexene**.

Property	(E)-2,3-Dimethyl-3-hexene	(Z)-2,3-Dimethyl-3-hexene
Molecular Formula	C8H16	C8H16
Molecular Weight	112.2126 g/mol [2][3]	112.2126 g/mol [4]
IUPAC Name	(E)-2,3-dimethylhex-3-ene	(Z)-2,3-dimethylhex-3-ene
CAS Registry Number	19550-88-0[2]	59643-75-3

Synthesis of 2,3-Dimethyl-3-hexene

The synthesis of **2,3-Dimethyl-3-hexene** can be achieved through various methods, with the acid-catalyzed dehydration of 3,4-dimethyl-3-hexanol being a common approach. This reaction typically yields a mixture of (E) and (Z) isomers, with the trans product often being the major isomer due to steric reasons.[6]

Experimental Protocol: Acid-Catalyzed Dehydration of 3,4-Dimethyl-3-hexanol (Representative Protocol)

This protocol is a representative example of an acid-catalyzed dehydration to synthesize **2,3-Dimethyl-3-hexene**.

Materials:

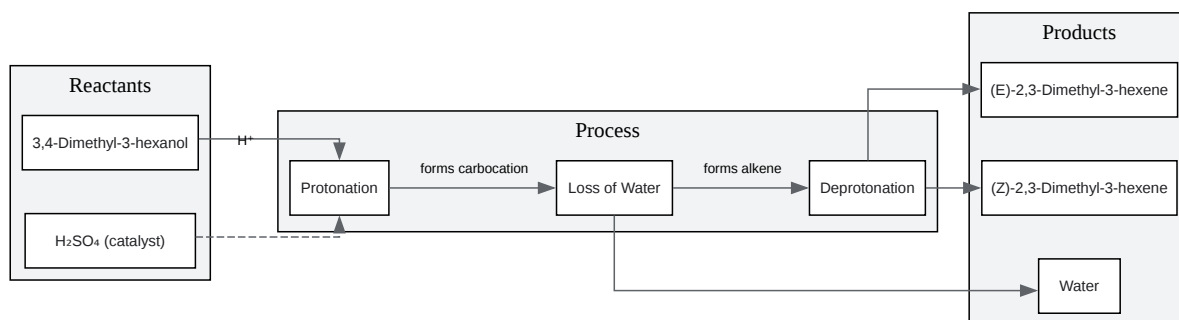
- 3,4-dimethyl-3-hexanol
- Concentrated sulfuric acid (H₂SO₄) or phosphoric acid (H₃PO₄)
- Anhydrous calcium chloride (or other suitable drying agent)
- Saturated sodium bicarbonate solution
- Distillation apparatus
- Separatory funnel
- Round-bottom flask

- Heating mantle

Procedure:

- Place 3,4-dimethyl-3-hexanol into a round-bottom flask.
- Slowly add a catalytic amount of concentrated sulfuric acid or phosphoric acid to the alcohol while swirling.
- Set up a simple distillation apparatus with the round-bottom flask.
- Heat the mixture gently using a heating mantle. The alkene product will distill as it is formed.
- Collect the distillate in a flask cooled in an ice bath.
- Transfer the distillate to a separatory funnel and wash it with a saturated sodium bicarbonate solution to neutralize any remaining acid.
- Wash the organic layer with water and then with brine.
- Dry the organic layer over anhydrous calcium chloride.
- Filter to remove the drying agent and purify the resulting **2,3-Dimethyl-3-hexene** by fractional distillation.

Logical Relationship of Dehydration Synthesis



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Caption: Acid-catalyzed dehydration of 3,4-dimethyl-3-hexanol.

Reactivity of 2,3-Dimethyl-3-hexene

The carbon-carbon double bond in **2,3-Dimethyl-3-hexene** is a region of high electron density, making it susceptible to attack by electrophiles. Consequently, it readily undergoes electrophilic addition reactions.

Experimental Protocol: Electrophilic Addition of HBr to 2,3-Dimethyl-3-hexene (Representative Protocol)

This protocol provides a representative method for the addition of hydrogen bromide to **2,3-Dimethyl-3-hexene**. This reaction is expected to follow Markovnikov's rule, where the bromine atom adds to the more substituted carbon of the double bond.

Materials:

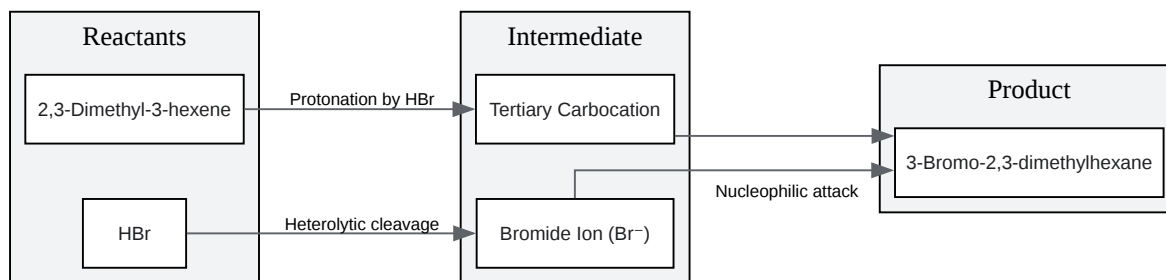
- **2,3-Dimethyl-3-hexene** (as a mixture of E/Z isomers or a single isomer)
- Hydrogen bromide (HBr) in acetic acid or as a gas
- Inert solvent (e.g., dichloromethane or hexane)

- Sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Round-bottom flask
- Magnetic stirrer
- Gas inlet tube (if using HBr gas)

Procedure:

- Dissolve **2,3-Dimethyl-3-hexene** in an inert solvent in a round-bottom flask equipped with a magnetic stirrer.
- Cool the solution in an ice bath.
- Slowly bubble HBr gas through the solution or add a solution of HBr in acetic acid dropwise with stirring.
- Continue the addition until the reaction is complete (monitored by TLC or GC).
- Allow the reaction mixture to warm to room temperature.
- Wash the mixture with a sodium bicarbonate solution to neutralize excess acid.
- Wash with water and then brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter and remove the solvent under reduced pressure to obtain the crude product, 3-bromo-2,3-dimethylhexane.
- The product can be purified by distillation if necessary.

Signaling Pathway for Electrophilic Addition



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